

Technical Support Center: 3-Fluoro-o-xylene Waste Management

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Compound of Interest

Compound Name: 3-Fluoro-o-xylene

Cat. No.: B1295157

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **3-Fluoro-o-xylene** waste.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Fluoro-o-xylene**?

A1: **3-Fluoro-o-xylene** is a flammable liquid and vapor.^{[1][2][3]} It is harmful if it comes into contact with the skin or is inhaled.^[4] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[4][5]} Ingesting the chemical may be fatal if it enters the airways. It is also toxic to aquatic life.^[3]

Q2: What Personal Protective Equipment (PPE) is required when handling **3-Fluoro-o-xylene**?

A2: The minimum required PPE includes chemical safety goggles, chemical-resistant gloves (e.g., nitrile), and a fully-buttoned lab coat.^[6] All handling of **3-Fluoro-o-xylene** should be conducted within a certified laboratory fume hood to ensure adequate ventilation and avoid breathing vapors.^{[3][6]} For larger quantities or situations with a higher risk of splashing, a face shield and chemical-resistant apron should be worn.^{[7][8]}

Q3: How should I store **3-Fluoro-o-xylene** waste before disposal?

A3: **3-Fluoro-o-xylene** waste, as a halogenated organic solvent, must be collected in a dedicated, properly labeled, and sealed waste container.^{[6][9]} The container must be

compatible with the chemical; high-density polyethylene or lined metal containers are often suitable.[10] Do not mix it with non-halogenated solvent waste.[9] Store the waste container in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[1][4][6] The storage area should have secondary containment to collect any potential leaks.[9]

Q4: Can I dispose of small amounts of **3-Fluoro-o-xylene** down the drain?

A4: No. **3-Fluoro-o-xylene** is insoluble in water and toxic to aquatic life.[11] As a hazardous chemical, it must not be disposed of down the drain or in regular sewage systems as it can contaminate groundwater and soil.[12][13]

Q5: What is the correct disposal method for **3-Fluoro-o-xylene** waste?

A5: **3-Fluoro-o-xylene** is a halogenated solvent and must be disposed of as hazardous waste.[14][15] The waste must be collected in appropriately labeled containers and disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[1][16] Regulations prohibit the disposal of halogenated solvents in landfills.[17] The final disposal method is typically industrial combustion or incineration at a designated facility.[3]

Q6: What should I do if I accidentally spill a small amount of **3-Fluoro-o-xylene** in the lab?

A6: For a small spill (that can be cleaned up in less than 10 minutes), immediately alert others in the area and ensure the space is well-ventilated.[6][18][19] Eliminate all sources of ignition.[3][5][18] Wearing appropriate PPE, contain the spill using an inert absorbent material like sand, earth, or vermiculite.[18][20] Do not use combustible materials like paper towels to absorb the bulk of the spill.[18] Scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.[20][21] Wash the spill area with soap and water afterward.[18][20]

Data & Properties

Table 1: Physicochemical Properties of **3-Fluoro-o-xylene**

Property	Value	Source
Chemical Formula	C ₈ H ₉ F	[1] [11] [22]
Molecular Weight	124.16 g/mol	[1] [11]
Appearance	Colorless liquid	[1]
Boiling Point	148°C	[1]
Flash Point	36°C	[1]
Density	0.992 g/mL	[1]
Vapor Pressure	4.77 mmHg at 25°C	[1]
Solubility	Insoluble in water	[11]
CAS Number	443-82-3	[1] [11] [22]

Table 2: Recommended Personal Protective Equipment (PPE)

Situation	Required PPE
Routine Handling (Small Quantities in Fume Hood)	Safety glasses or goggles, Nitrile gloves, Lab coat. [6]
Handling Larger Volumes or Potential for Splash	Chemical safety goggles and face shield, Chemical-resistant gloves (e.g., Viton, PVA), Chemical-resistant apron or coveralls. [6] [7] [8] [23]
Spill Cleanup	Full-face air-purifying respirator (for significant vapor concentrations), Chemical-resistant gloves, coveralls, and boots. [7] [23] [24]

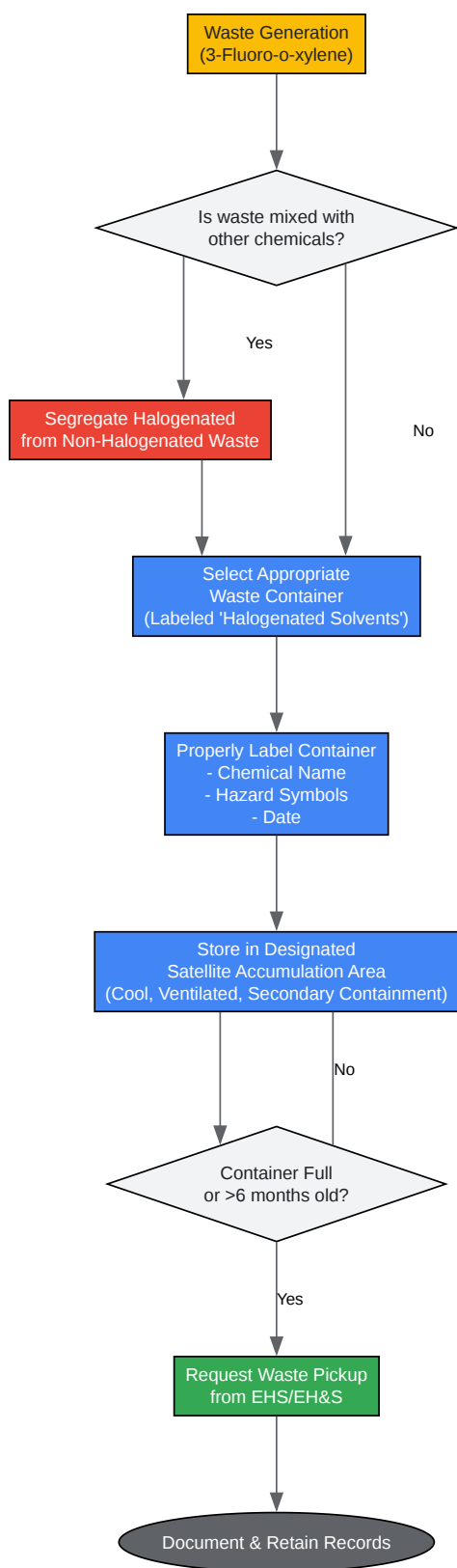
Experimental Protocols

Protocol 1: Small-Scale Spill Cleanup (<1 Liter)

This protocol is for incidental spills that can be managed by trained laboratory personnel.

- Alert & Secure: Immediately alert personnel in the area.[19] Control all sources of ignition (e.g., turn off hot plates, equipment).[3][18]
- Don PPE: Put on appropriate PPE, including chemical safety goggles, a face shield, chemical-resistant gloves, and a lab coat or coveralls.[20] If vapor concentrations are high, evacuate and call emergency personnel.
- Containment: Prevent the spill from spreading. Use spill socks or build a dike around the spill with an inert absorbent material (vermiculite, sand, or commercial sorbent).[20] Prevent the chemical from entering drains.[20][21]
- Absorption: Gently cover the spill with the absorbent material, starting from the outside and working inward to minimize splashing.[20]
- Collection: Once the liquid is fully absorbed, use non-sparking tools (e.g., plastic scoop) to collect the material.[1][4] Place the contaminated absorbent into a heavy-duty plastic bag or a designated, compatible waste container.[18][21]
- Decontamination: Wipe the spill area with a cloth or paper towels dampened with soap and water.[18][21] Place all cleaning materials into the waste container.
- Disposal: Seal and label the waste container with a "Hazardous Waste" label, clearly identifying the contents ("**3-Fluoro-o-xylene** spill debris").[16][21] Arrange for pickup through your institution's EHS department.
- Restock: Replace any used items in the spill kit.[20]

Workflow Visualization



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Caption: Workflow for handling **3-Fluoro-o-xylene** laboratory waste.

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